

Gamitrinib TPP hexafluorophosphate solubility in DMSO and water.

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Compound of Interest

Compound Name: *Gamitrinib TPP hexafluorophosphate*
Cat. No.: *B8075231*

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Gamitrinib TPP Hexafluorophosphate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **Gamitrinib TPP hexafluorophosphate**.

Solubility Data

The solubility of **Gamitrinib TPP hexafluorophosphate** has been determined in standard laboratory solvents. The following table summarizes these findings for easy reference.

Solvent	Concentration	Molarity	Remarks
DMSO	50 mg/mL	48.26 mM	Requires sonication. Use newly opened, anhydrous DMSO as it is hygroscopic.[1]
Water	< 0.1 mg/mL	-	Considered insoluble. [1]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Gamitrinib TPP hexafluorophosphate**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. A solubility of up to 50 mg/mL can be achieved with the aid of ultrasonication.^[1] It is crucial to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by absorbed moisture in the solvent.^[1]

Q2: My compound precipitated out of solution. What should I do?

A2: If precipitation is observed during the preparation of a solution, gentle heating and/or sonication can be used to help redissolve the compound.^[1] It is always recommended to prepare fresh solutions for experiments and use them promptly.^[1]

Q3: How should I store the stock solution of **Gamitrinib TPP hexafluorophosphate**?

A3: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. The aliquots can be stored at -20°C for up to one year or at -80°C for up to two years.^[1]

Q4: Is **Gamitrinib TPP hexafluorophosphate** soluble in aqueous buffers for cell culture experiments?

A4: The compound is practically insoluble in water and aqueous buffers alone.^[1] For cell-based assays, a concentrated stock solution in DMSO should be prepared first. This stock can then be diluted to the final working concentration in the cell culture medium. The final concentration of DMSO in the medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound will not fully dissolve in DMSO.	1. Solution is supersaturated.2. DMSO has absorbed water.	1. Ensure you are not exceeding the maximum solubility of 50 mg/mL.2. Use ultrasonication to aid dissolution. [1] 3. Use a fresh, unopened bottle of anhydrous DMSO. [1]
Precipitation occurs after dilution in aqueous media.	The compound's low aqueous solubility is exceeded at the final concentration.	1. Increase the volume of the final solution to lower the concentration.2. For in vivo studies, consider using a co-solvent system (see protocols below).
Inconsistent experimental results.	1. Degradation of the compound from improper storage.2. Inaccurate concentration due to incomplete dissolution.	1. Aliquot stock solutions and store them at -80°C to prevent degradation from freeze-thaw cycles. [1] 2. Visually confirm that the stock solution is clear and free of particulates before use.

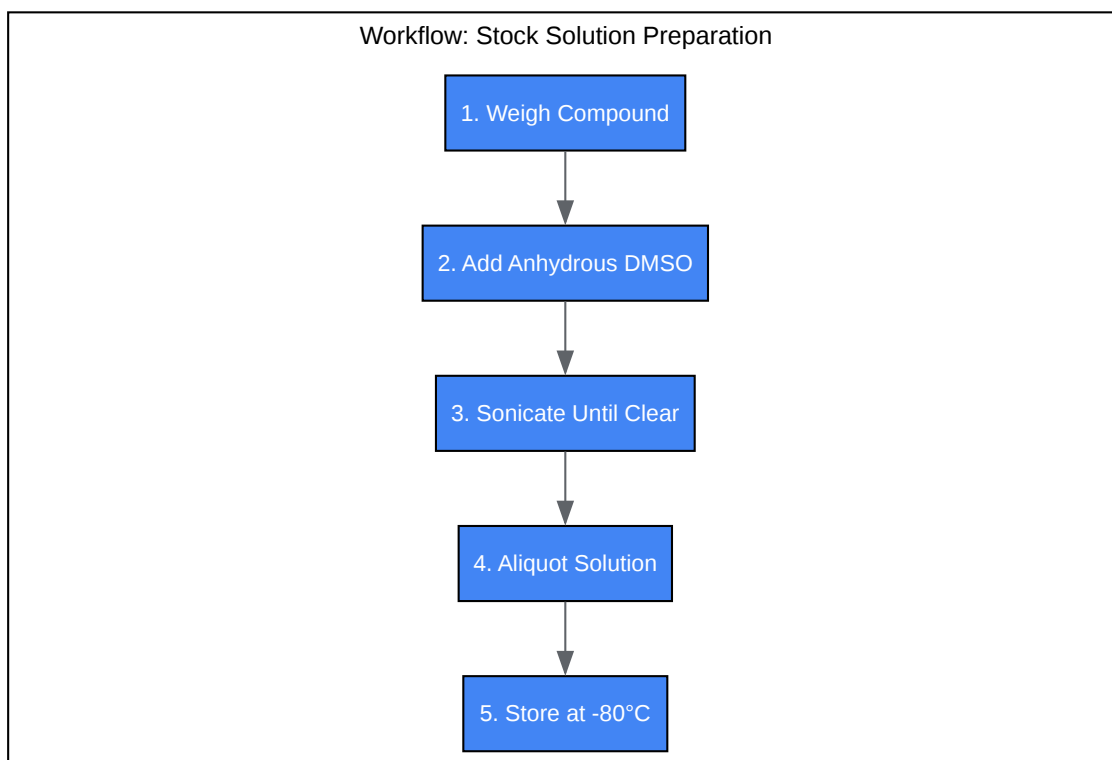
Experimental Protocols & Methodologies

Protocol 1: Preparation of a 50 mg/mL Stock Solution in DMSO

This protocol details the steps for preparing a high-concentration stock solution for in vitro use.

- **Weighing:** Accurately weigh the desired amount of **Gamitrinib TPP hexafluorophosphate** powder in a suitable vial.
- **Solvent Addition:** Add the appropriate volume of new, anhydrous DMSO to achieve a final concentration of 50 mg/mL.

- Dissolution: Vortex the vial briefly. Place the vial in an ultrasonic water bath and sonicate until the solution is clear and all solid material has dissolved.[1]
- Storage: Aliquot the clear stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term use.[2]



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Workflow for preparing a **Gamitrinib TPP hexafluorophosphate** stock solution.

Protocol 2: Preparation of a Dosing Solution for In Vivo Studies

For animal studies, where direct injection of a DMSO stock is not feasible, a co-solvent system is required.

- Formulation Example: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]

- Achievable Solubility: ≥ 2.5 mg/mL.[1]

Methodology:

- Prepare a concentrated stock solution of **Gamitrinib TPP hexafluorophosphate** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the required volume of PEG300.
- Add the volume of the DMSO stock solution calculated for the final desired concentration and mix thoroughly.
- Add the required volume of Tween-80 and mix until the solution is homogeneous.
- Finally, add the required volume of saline to reach the final volume and mix thoroughly. The resulting solution should be clear.[1]

Mechanism of Action: Signaling Pathway

Gamitrinib TPP hexafluorophosphate is a mitochondrial-targeted inhibitor of the Heat Shock Protein 90 (HSP90) chaperone family.[2][3] Its mechanism of action involves selective accumulation in the mitochondria of tumor cells, where it inhibits HSP90 activity. This leads to a cascade of events characteristic of mitochondrial apoptosis.[3][4]

The key steps in this pathway are:

- **HSP90 Inhibition:** Gamitrinib binds to and inhibits the ATPase activity of mitochondrial HSP90.[3]
- **Mitochondrial Dysfunction:** This inhibition disrupts protein folding quality control within the mitochondria, leading to acute mitochondrial dysfunction.[5][6]
- **Apoptosis Induction:** The dysfunction results in the loss of the mitochondrial inner membrane potential, release of cytochrome c into the cytosol, and subsequent activation of initiator caspase-9 and effector caspases-3 and -7, culminating in apoptotic cell death.[1][4]



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Signaling pathway of Gamitrinib-induced mitochondrial apoptosis.

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